

# An In-depth Technical Guide to the Vapor Pressure of HCFC-133a

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## Compound of Interest

Compound Name: 2-Chloro-1,1,1-trifluoroethane

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This technical guide provides a comprehensive overview of the vapor pressure of 1-Chloro-2,2,2-trifluoroethane (HCFC-133a), also known as R-133a. The document details experimental data on its vapor pressure at various temperatures, outlines the methodologies for these measurements, and presents a visual representation of a typical experimental workflow.

## Vapor Pressure of HCFC-133a

The vapor pressure of a substance is a fundamental thermodynamic property indicating its volatility. For HCFC-133a, a hydrochlorofluorocarbon, this property is crucial for its application and environmental fate.

## Quantitative Data

The following table summarizes the experimental vapor pressure data for HCFC-133a at different temperatures.

Temperature (°C)	Temperature (K)	Vapor Pressure (kPa)
20.00	293.15	180

Note: Comprehensive experimental data for a wide range of temperatures is not readily available in the public domain. The provided data point is from established chemical databases.

[\[1\]](#)

## Experimental Protocols for Vapor Pressure Measurement

The determination of vapor pressure for refrigerants like HCFC-133a is typically conducted using established experimental techniques such as the static method or the dynamic (ebulliometric) method. These methods are designed to accurately measure the pressure exerted by the vapor in equilibrium with its liquid phase at a controlled temperature.

### Static Method

The static method is a direct and widely used technique for measuring vapor pressure. It involves placing a sample of the substance in a thermostatically controlled, evacuated vessel and measuring the pressure of the vapor phase once equilibrium is reached.

Detailed Methodology:

- **Sample Preparation and Degassing:** A pure sample of HCFC-133a is introduced into a sample cell. To ensure that the measured pressure is solely due to the sample's vapor, any dissolved gases must be removed. This is typically achieved by a series of freeze-pump-thaw cycles. The sample is frozen using a cryogenic bath (e.g., liquid nitrogen), and the vessel is evacuated to a high vacuum. The valve to the vacuum pump is then closed, and the sample is allowed to thaw, releasing dissolved gases into the headspace. This process is repeated until the pressure of the residual gas is negligible.
- **Apparatus and Measurement:** The degassed sample cell is placed in a constant-temperature bath with high-precision temperature control. The pressure in the cell is measured using a calibrated pressure transducer. The system is allowed to reach thermal and phase equilibrium, at which point the vapor pressure reading is recorded.
- **Data Collection:** The temperature of the bath is then incrementally changed, and the corresponding equilibrium vapor pressure is measured at each new temperature point to generate a vapor pressure curve.

### Ebulliometric Method

The ebulliometric method, a dynamic technique, involves measuring the boiling temperature of the liquid at a controlled pressure.

Detailed Methodology:

- **Apparatus Setup:** An ebulliometer is used, which consists of a boiling flask, a condenser, and a system for precise pressure control and measurement. The apparatus is designed to ensure that the boiling liquid and its vapor are in equilibrium.
- **Measurement Procedure:** A pure sample of HCFC-133a is placed in the boiling flask. The system pressure is set and maintained at a specific value using a pressure control system. The liquid is then heated until it boils.
- **Equilibrium Determination:** The temperature of the boiling liquid is measured with a high-accuracy thermometer. At the boiling point, the vapor pressure of the liquid is equal to the pressure in the system. The temperature and pressure at which boiling occurs are recorded as a data point.
- **Data Series:** By systematically varying the system pressure and measuring the corresponding boiling temperatures, a set of vapor pressure data can be obtained.

## Experimental Workflow Visualization

The following diagram illustrates a typical experimental workflow for determining the vapor pressure of a substance using the static method.



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### Static Method Workflow for Vapor Pressure Measurement

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## References

- 1. 2-Chloro-1,1,1-trifluoroethane | H<sub>2</sub>CIC-CF<sub>3</sub> | CID 6408 - PubChem [pubchem.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)